

Introduction: The Strategic Importance of Halogenated Naphthyridines

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Compound of Interest

Compound Name: *8-bromo-4-chloro-1,6-naphthyridine*

CAS No.: *1259061-05-6*

Cat. No.: *B6168220*

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Naphthyridines, bicyclic heteroaromatic compounds containing two nitrogen atoms, are privileged scaffolds in drug discovery. Their halogenated derivatives, such as **8-bromo-4-chloro-1,6-naphthyridine** (CAS No. 1259061-05-6), serve as versatile intermediates. The distinct reactivity of the bromine and chlorine substituents allows for selective, stepwise functionalization through various cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig, Sonogashira), enabling the construction of diverse molecular libraries for screening and lead optimization. Given its foundational role, the procurement of this reagent demands careful consideration of its commercial availability, price, and, most critically, its purity.

Chemical Structure of **8-bromo-4-chloro-1,6-naphthyridine**

Caption: Key identifiers for **8-bromo-4-chloro-1,6-naphthyridine**.

Commercial Landscape: A Guide to Sourcing and Price Analysis

The acquisition of specialty chemicals like **8-bromo-4-chloro-1,6-naphthyridine** involves navigating a marketplace of suppliers ranging from large-scale manufacturers to smaller, specialized chemical providers. The price is often a function of purity, scale, and supplier.

Factors Influencing Price

- **Purity Grade:** The most significant driver of cost. A purity of 95% is typically less expensive than a grade of $\geq 98\%$ or $\geq 99\%$. The higher cost reflects the additional purification steps (e.g., recrystallization, column chromatography) and the more extensive analytical testing required to certify the higher purity.
- **Scale of Synthesis:** As with most chemical manufacturing, the cost per gram decreases significantly with larger batch sizes. Researchers should anticipate paying a premium for milligram-to-gram quantities.
- **Supplier and Stocking Status:** Prices can vary between suppliers due to differences in their synthesis routes, overhead costs, and quality control procedures. In-stock items are generally priced more competitively than those requiring custom synthesis.

Supplier and Price Comparison

While prices are subject to change, the following table provides an illustrative overview of suppliers for **8-bromo-4-chloro-1,6-naphthyridine** and related isomers. It is crucial for researchers to obtain quotes for the specific CAS number 1259061-05-6. The pricing for the closely related isomer, 8-bromo-5-chloro-1,6-naphthyridine, is included for comparative purposes.

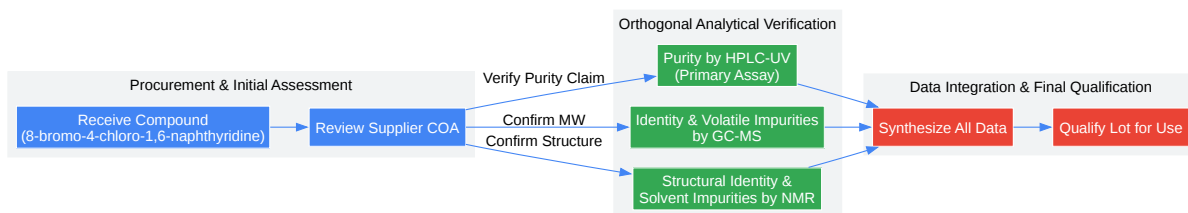
Supplier	Compound Name	CAS Number	Purity	Price (USD) - Illustrative
BLDpharm	8-Bromo-4-chloro-1,6-naphthyridine	1259061-05-6	Not specified; COA available	Contact for Quote[1]
AA Blocks	1,6-Naphthyridine, 8-bromo-5-chloro-	909649-12-3	95%	\$164.00 / 100mg
AA Blocks	1,6-Naphthyridine, 8-bromo-5-chloro-	909649-12-3	95%	\$654.00 / 1g[2]
MilliporeSigma	8-bromo-5-chloro-1,6-naphthyridine	909649-12-3	Not specified; COA available	Contact for Quote

Expert Insight: Do not assume the listed purity on a supplier's website is sufficient. Always request the Certificate of Analysis (COA) for the specific lot you intend to purchase. This document is the primary source of truth for purity and identity.

The Cornerstone of Reliable Research: A Multi-Pronged Purity Analysis Workflow

A supplier's COA provides a baseline, but for mission-critical applications in drug development, independent verification is paramount. A single analytical technique is often insufficient to declare a compound "pure." Impurities may co-elute in chromatography or be invisible to a specific detector. Therefore, an orthogonal approach, using multiple analytical methods with different separation and detection principles, is the gold standard.

Orthogonal Purity Analysis Workflow



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Sources

- 1. 1259061-05-6|8-Bromo-4-chloro-1,6-naphthyridine|BLD Pharm [bldpharm.com]
- 2. aablocks.com [aablocks.com]
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